

# Physical properties of Methyl 2-fluoroacrylate monomer

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## Compound of Interest

Compound Name: Methyl 2-fluoroacrylate

Cat. No.: B1586471

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An In-depth Technical Guide to the Physical Properties of **Methyl 2-fluoroacrylate** Monomer

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Methyl 2-fluoroacrylate** (MFA), a key monomer in the synthesis of advanced fluorinated polymers and a valuable intermediate in pharmaceutical development. The unique properties conferred by the fluorine atom at the  $\alpha$ -position make it a compound of significant interest for creating materials with enhanced chemical resistance, thermal stability, and specific optical properties.

## Core Physical and Chemical Properties

**Methyl 2-fluoroacrylate** is a colorless to pale yellow liquid.<sup>[1]</sup> It is often supplied with a stabilizer, such as Butylated Hydroxytoluene (BHT), to prevent spontaneous polymerization during storage and handling.<sup>[2]</sup> Key physical data are summarized in the table below.

Table 1: Summary of Physical Properties of **Methyl 2-fluoroacrylate**

| Property   | Value   | Notes   |
|--|---|---|
| Molecular Formula                                | C <sub>4</sub> H <sub>5</sub> FO <sub>2</sub> | [2][3]  |
| Molecular Weight                                 | 104.08 g/mol                                  | [2][3][4]   |
| Appearance                                       | Colorless to pale yellow, transparent liquid  | [2][3]  |
| Density  | 1.057 - 1.12 g/cm <sup>3</sup>                | Values are typically reported at 20°C. The range reflects data from different sources.[2][3][5]                     |
| Boiling Point                                    | 91 °C   | Reported at 750 mmHg.[2][3] A range of 75.9°C–94°C has also been noted, likely dependent on purity and pressure.[5] |
| Melting Point                                    | -42 °C  | [3]   |
| Refractive Index (n <sub>D</sub> <sup>20</sup> ) | 1.39  | Measured at 20°C using the sodium D-line.[2][3]   |
| Solubility                                       | Slightly soluble in water.                    | Soluble in many common organic solvents, though quantitative data is limited.[3][6]                                 |
| Purity   | ≥ 98% (by GC)                                 | Commercially available purity.[2]   |
| Flash Point                                      | 1 °C  | [7]   |

## Experimental Protocols for Property Determination

Accurate determination of physical properties is critical for the application and quality control of **Methyl 2-fluoroacrylate**. The following sections detail the standard methodologies for measuring the key parameters listed above.

### Density Measurement

Density is a fundamental property used to confirm the identity and purity of the monomer. It is defined as mass per unit volume.

Methodology: Pycnometer Method (Based on ASTM D891)

- Preparation: A clean, dry, and calibrated pycnometer (a glass flask of a specific, known volume) is weighed empty ( $m_p$ ).
- Sample Filling: The pycnometer is filled with **Methyl 2-fluoroacrylate**, taking care to avoid air bubbles. The temperature of the sample is allowed to equilibrate to a standard temperature, typically 20°C, in a temperature-controlled water bath.
- Volume Adjustment: The volume is precisely adjusted to the calibration mark of the pycnometer. Any excess liquid is carefully removed.
- Weighing: The filled pycnometer is weighed to obtain the total mass ( $m_{total}$ ).
- Calculation: The mass of the monomer is calculated ( $m_m = m_{total} - m_p$ ). Density ( $\rho$ ) is then determined using the known volume of the pycnometer ( $V_p$ ):  $\rho = m_m / V_p$

## Boiling Point Determination

The boiling point is a key indicator of purity. For a pure compound, the boiling point should be a sharp, constant temperature at a given pressure.

Methodology: Distillation Method (Based on OECD Guideline 103)

- Apparatus: A standard simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a thermometer, and a receiving flask.[8][9]
- Sample Preparation: Approximately 5-10 mL of **Methyl 2-fluoroacrylate** is placed in the distilling flask along with a few boiling chips to ensure smooth boiling.[9]
- Heating: The flask is gently heated. The temperature of the vapor is monitored with a thermometer, ensuring the bulb is positioned just below the side arm of the condenser to accurately measure the temperature of the distilling vapor.[9]

- Observation: The temperature is recorded when the liquid is actively boiling and a stable ring of condensing vapor is observed on the thermometer bulb. This stable temperature is the boiling point.[8]
- Pressure Correction: The atmospheric pressure is recorded, as the boiling point is pressure-dependent. If necessary, the observed boiling point can be corrected to standard pressure (760 mmHg).

## Melting Point Determination

For substances that are liquid at room temperature, the melting point (or freezing point) is determined by cooling the substance until it solidifies.

Methodology: Capillary Method with Cooling

- Sample Preparation: A small amount of the liquid monomer is placed in a capillary tube.[10]
- Apparatus: The capillary tube is placed in a melting point apparatus that has cooling capabilities or in a specialized low-temperature bath (e.g., a Thiele tube with a suitable cooling liquid).[11]
- Cooling: The sample is slowly cooled. The temperature is carefully monitored.
- Observation: The temperature at which the first crystals appear and the temperature at which the entire sample solidifies are recorded. For pure compounds, this range should be narrow. [12] The melting point is the temperature at which the last crystal melts upon slow reheating.

## Refractive Index Measurement

The refractive index is a sensitive measure of a substance's purity and composition.

Methodology: Abbe Refractometer (Based on ASTM D1218)

- Calibration: The Abbe refractometer is calibrated using a standard of known refractive index (e.g., distilled water).[13]
- Sample Application: A few drops of **Methyl 2-fluoroacrylate** are placed on the prism surface of the refractometer.[13]

- Temperature Control: The prisms are brought to a constant temperature, typically 20°C, using a circulating water bath.[14]
- Measurement: The instrument is adjusted until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- Reading: The refractive index is read directly from the instrument's scale. The measurement is typically performed using a sodium D-line light source (589 nm).[13]

## Purity by Gas Chromatography (GC)

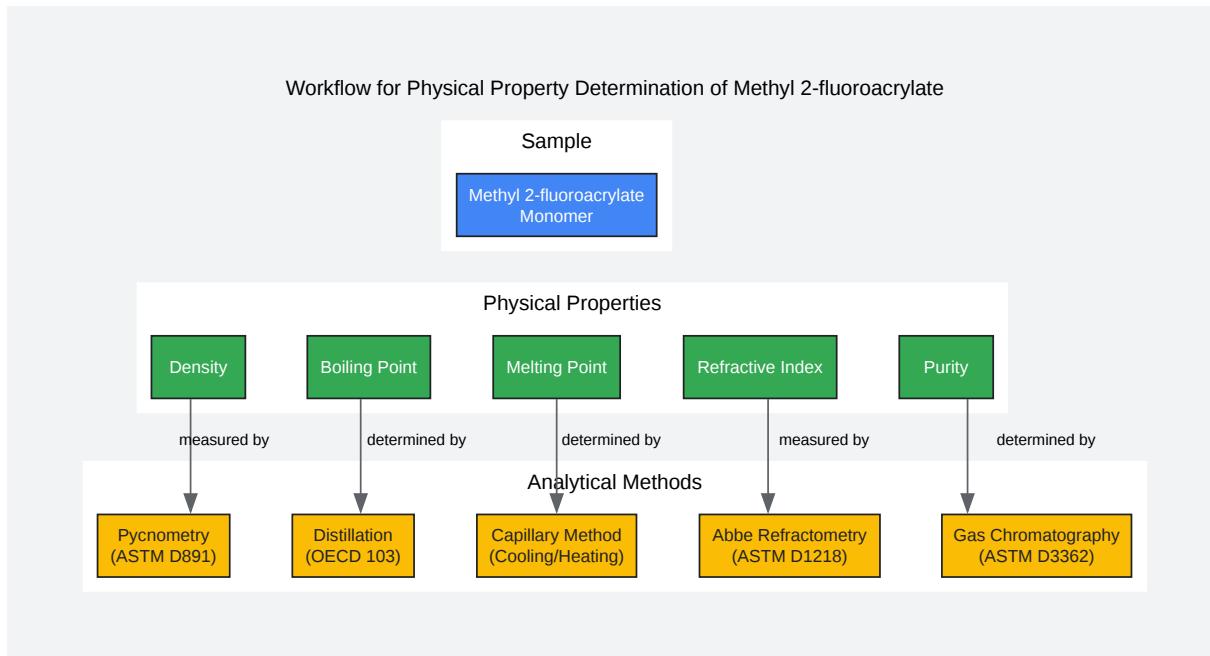
Gas chromatography is the standard method for determining the purity of volatile monomers like MFA and quantifying any impurities.

Methodology: (Based on ASTM D3362 for Acrylate Esters)

- Instrument Setup: A gas chromatograph equipped with a Flame Ionization Detector (FID) and a suitable capillary column (e.g., a polar DB-WAX or a non-polar HP-5) is used.[15][16]
- Sample Preparation: The **Methyl 2-fluoroacrylate** sample is typically diluted in a suitable solvent (e.g., acetone or methanol). An internal standard may be added for more precise quantification.[17]
- Injection: A small, known volume (e.g., 1  $\mu$ L) of the prepared sample is injected into the heated inlet of the GC.
- Separation: The components of the sample are separated in the column based on their boiling points and interactions with the stationary phase. A programmed temperature ramp is often used to achieve good separation.[17]
- Detection and Quantification: The FID detects the separated components as they elute from the column. The area of each peak in the resulting chromatogram is proportional to the concentration of that component.[15] Purity is calculated by dividing the peak area of the main component by the total area of all peaks, often after applying response factors.

## Visualization of Property Determination Workflow

The following diagram illustrates the logical workflow for characterizing the physical properties of **Methyl 2-fluoroacrylate** monomer.



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